

An In-depth Technical Guide to the Research Applications of 1,4-Dimethoxybutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dimethoxybutane

Cat. No.: B078858

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Dimethoxybutane, a diether, is a versatile and valuable compound in scientific research and development. Its unique properties as a solvent and a synthetic intermediate have led to its application in a range of chemical transformations, including organometallic reactions and polymer synthesis. Furthermore, its potential as an electrolyte additive in advanced battery technologies is an emerging area of interest. This technical guide provides a comprehensive overview of the chemical and physical properties of **1,4-Dimethoxybutane**, detailed experimental protocols for its synthesis and key applications, and an exploration of its role in various research domains.

Introduction

1,4-Dimethoxybutane (CAS No. 13179-96-9) is a linear ether with the chemical formula $C_6H_{14}O_2$.^[1] Its structure consists of a four-carbon butane chain with methoxy groups at the 1 and 4 positions. This configuration imparts a moderate polarity and excellent solvating properties for a variety of organic compounds.^[2] It is recognized for its utility as a high-boiling point solvent, a stable protecting group for 1,4-butanediol, and as a precursor in the synthesis of more complex molecules.^[2] This guide will delve into the technical aspects of **1,4-Dimethoxybutane**, providing researchers with the essential information to effectively utilize this compound in their work.

Physicochemical Properties

A summary of the key physicochemical properties of **1,4-Dimethoxybutane** is presented below. This data is essential for its proper handling, use in reactions, and for the design of experimental setups.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ O ₂	[3]
Molecular Weight	118.17 g/mol	[3]
CAS Number	13179-96-9	[3]
Appearance	Colorless liquid	
Boiling Point	131 °C	[4]
Melting Point	-69 °C (estimated)	
Density	0.842 g/cm ³ (predicted)	[4]
Solubility	Soluble in many organic solvents	
Vapor Pressure	8.3 mmHg at 25 °C (estimated)	
Flash Point	24 °C (estimated)	
Refractive Index	1.404 (estimated)	

Spectroscopic Data

The following table summarizes the characteristic spectroscopic data for **1,4-Dimethoxybutane**, which is crucial for its identification and characterization.

Spectroscopy	Characteristic Peaks	Reference
¹ H NMR	δ (ppm): 3.33 (s, 6H, 2 x -OCH ₃), 3.39 (t, 4H, 2 x -CH ₂ -O), 1.62 (m, 4H, -CH ₂ -CH ₂ -)	
¹³ C NMR	δ (ppm): 71.9 (-CH ₂ -O), 58.6 (-OCH ₃), 26.9 (-CH ₂ -CH ₂ -)	
IR (Infrared)	ν (cm ⁻¹): 2930 (C-H stretch), 2830 (C-H stretch), 1115 (C-O stretch), 1380 (C-H bend)	
MS (Mass Spec)	m/z: 118 (M ⁺), 87, 71, 58, 45	

Synthesis of 1,4-Dimethoxybutane

1,4-Dimethoxybutane can be synthesized through various methods, with the Williamson ether synthesis being a common and effective approach.[\[2\]](#)

Experimental Protocol: Synthesis via Williamson Ether Synthesis

This protocol details the synthesis of **1,4-Dimethoxybutane** from 1,4-butanediol and a methylating agent.

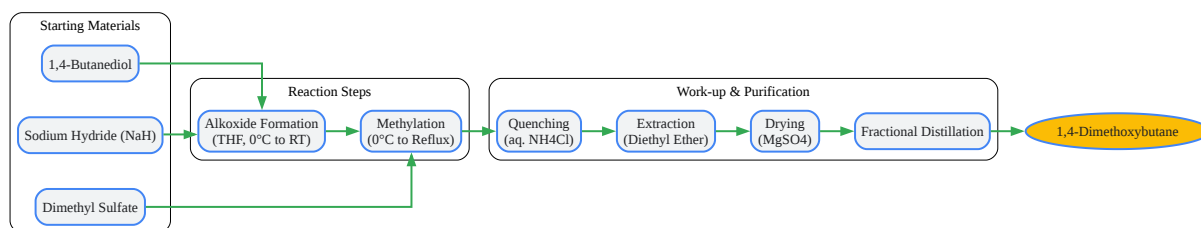
Materials:

- 1,4-Butanediol
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- Dimethyl Sulfate or Methyl Iodide
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, a dropping funnel, and a nitrogen inlet. Maintain a positive pressure of nitrogen throughout the reaction.
- **Alkoxide Formation:** In the flask, suspend sodium hydride (2.2 equivalents) in anhydrous THF. Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of 1,4-butanediol (1.0 equivalent) in anhydrous THF to the sodium hydride suspension via the dropping funnel.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1 hour to ensure complete formation of the dialkoxide.
- **Methylation:** Cool the reaction mixture back to 0 °C.
- Add dimethyl sulfate or methyl iodide (2.2 equivalents) dropwise via the dropping funnel. An exothermic reaction may be observed.
- After the addition, allow the reaction to warm to room temperature and then heat to reflux for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Cool the reaction mixture to 0 °C and cautiously quench the excess sodium hydride by the slow addition of saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- **Purification:** Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure.
- Purify the crude product by fractional distillation to obtain pure **1,4-Dimethoxybutane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1,4-Dimethoxybutane**.

Research Applications

Solvent in Organometallic Chemistry

1,4-Dimethoxybutane is an excellent aprotic solvent for reactions involving organometallic reagents, such as Grignard and organolithium reagents.[2] Its ability to solvate the metal cation enhances the reactivity of the organometallic species.

This protocol describes a general procedure for a Grignard reaction using **1,4-Dimethoxybutane** as the solvent.

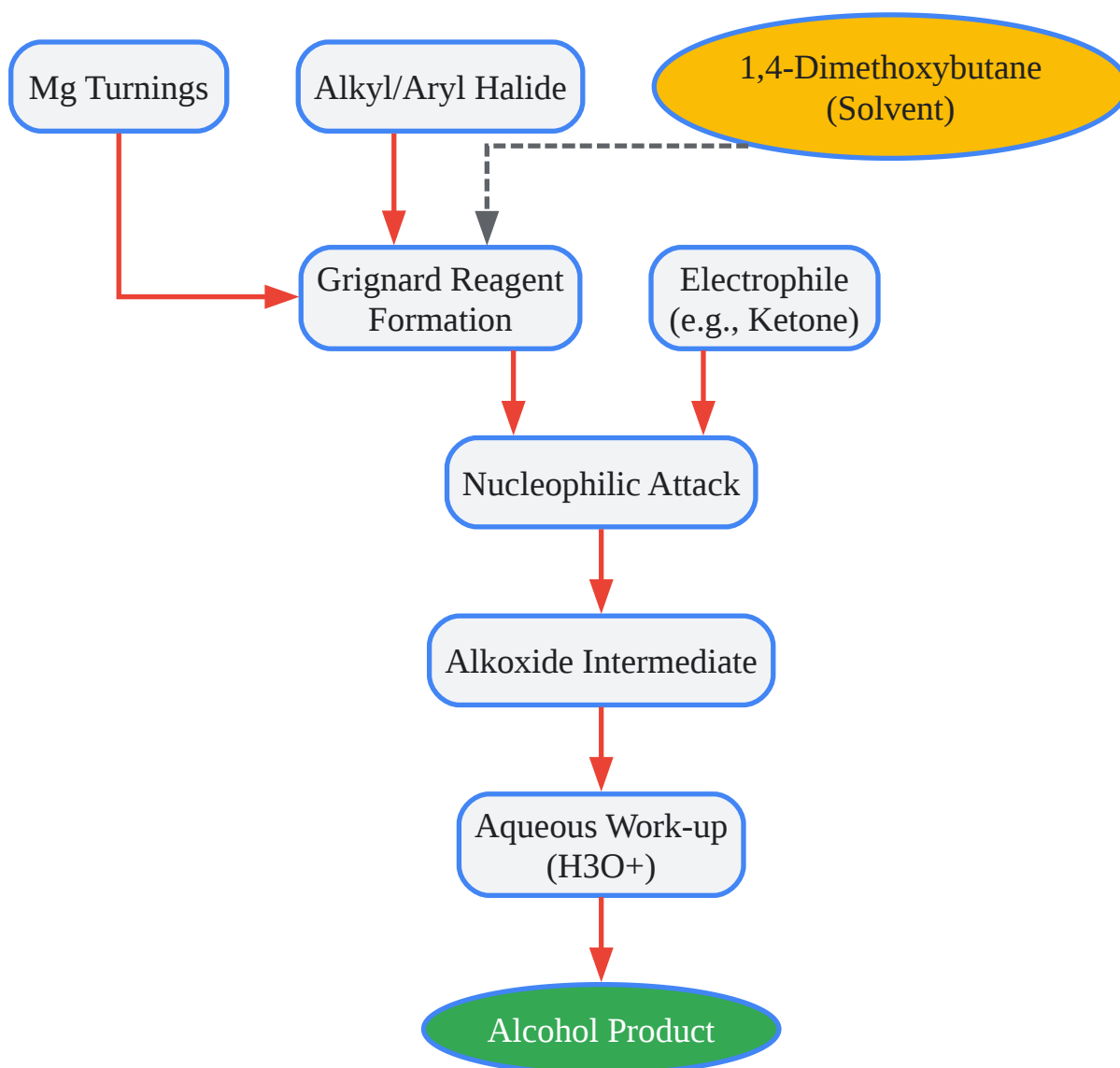
Materials:

- Magnesium turnings
- An aryl or alkyl halide (e.g., bromobenzene)
- An electrophile (e.g., benzophenone)
- **1,4-Dimethoxybutane** (anhydrous)

- Iodine crystal (as an initiator)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Grignard Reagent Formation: In a flame-dried, three-necked flask under a nitrogen atmosphere, place magnesium turnings (1.2 equivalents) and a small crystal of iodine.
- Add anhydrous **1,4-Dimethoxybutane** to cover the magnesium.
- Slowly add a solution of the aryl or alkyl halide (1.0 equivalent) in anhydrous **1,4-Dimethoxybutane**. The reaction may need gentle heating to initiate.
- Once initiated, the reaction should proceed exothermically. Maintain a gentle reflux by controlling the rate of addition.
- After the addition is complete, stir the mixture at room temperature for 1 hour to ensure complete formation of the Grignard reagent.
- Reaction with Electrophile: Cool the Grignard reagent solution to 0 °C.
- Slowly add a solution of the electrophile (e.g., benzophenone, 1.0 equivalent) in anhydrous **1,4-Dimethoxybutane**.
- After the addition, allow the reaction to warm to room temperature and stir for 2-4 hours.
- Work-up and Purification: Follow standard quenching, extraction, drying, and purification procedures as described in the synthesis protocol (Section 4.1).



[Click to download full resolution via product page](#)

Caption: Role of **1,4-Dimethoxybutane** in a Grignard reaction.

Electrolyte Additive in Lithium-Ion Batteries

Ethers are known to be effective solvents in battery electrolytes due to their electrochemical stability and ability to solvate lithium ions. **1,4-Dimethoxybutane** is being investigated as a potential electrolyte additive to enhance the performance and safety of lithium-ion batteries. Its higher boiling point compared to commonly used ethers like DME could contribute to improved thermal stability of the electrolyte.

This protocol outlines the preparation of an electrolyte and assembly of a coin cell for testing the effect of **1,4-Dimethoxybutane**.

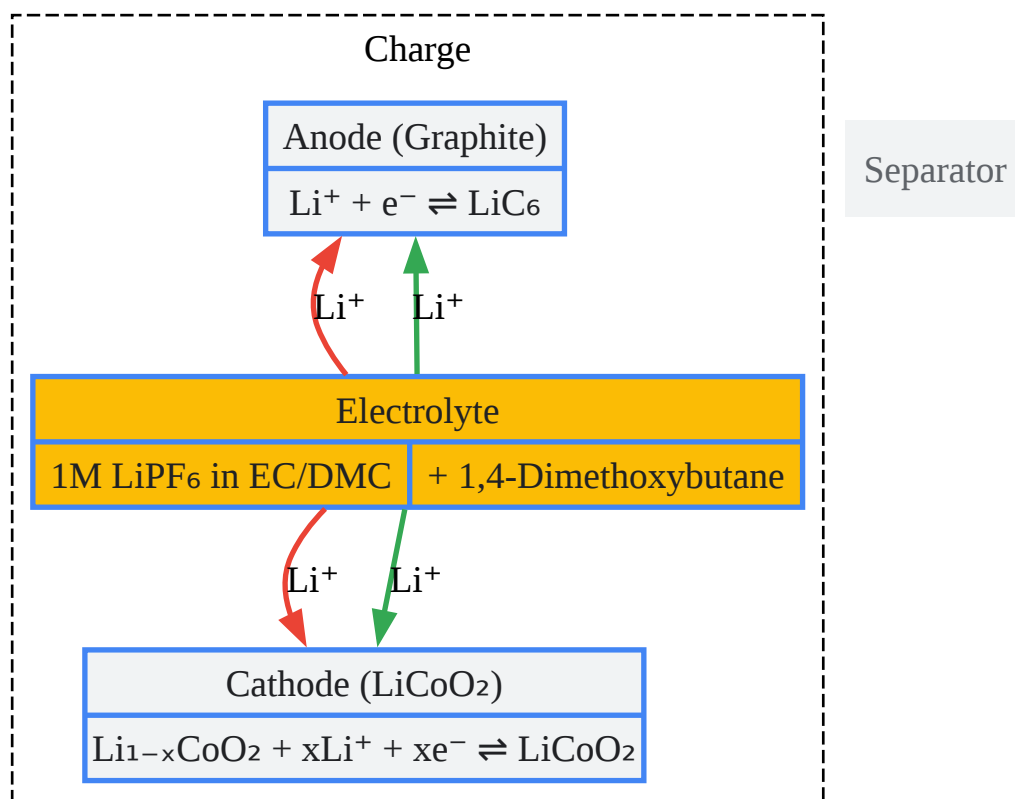
Materials:

- Lithium hexafluorophosphate (LiPF_6)
- Ethylene carbonate (EC)
- Dimethyl carbonate (DMC)
- **1,4-Dimethoxybutane** (battery grade, anhydrous)
- Lithium cobalt oxide (LiCoO_2) cathode
- Graphite anode
- Celgard separator
- Coin cell components (CR2032)
- Argon-filled glovebox
- Battery cycler

Procedure:

- Electrolyte Preparation (inside a glovebox):
 - Prepare a baseline electrolyte of 1 M LiPF_6 in a 1:1 (v/v) mixture of EC and DMC.
 - Prepare the experimental electrolyte by adding a specific weight percentage (e.g., 5 wt%) of **1,4-Dimethoxybutane** to the baseline electrolyte.
- Coin Cell Assembly (inside a glovebox):
 - Assemble a CR2032 coin cell using the LiCoO_2 cathode, graphite anode, and Celgard separator.

- Add a few drops of the prepared electrolyte to saturate the separator and electrodes.
- Crimp the coin cell to ensure it is properly sealed.
- Electrochemical Testing:
 - Allow the cell to rest for 12 hours to ensure complete wetting of the electrodes.
 - Perform cyclic voltammetry to determine the electrochemical stability window of the electrolyte.
 - Conduct galvanostatic charge-discharge cycling at various C-rates to evaluate the capacity, coulombic efficiency, and cycle life of the battery.
 - Measure the electrochemical impedance spectroscopy (EIS) to study the interfacial properties.



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of a Li-ion battery with **1,4-Dimethoxybutane**.

Safety and Handling

1,4-Dimethoxybutane is a flammable liquid and should be handled with appropriate safety precautions.[3] Use in a well-ventilated fume hood and wear personal protective equipment, including safety glasses, gloves, and a lab coat. Keep away from heat, sparks, and open flames. Store in a tightly sealed container in a cool, dry place.

Conclusion

1,4-Dimethoxybutane is a versatile chemical with significant potential in various research applications. Its utility as a high-boiling point aprotic solvent in organometallic chemistry is well-established. Emerging applications, such as its use as an electrolyte additive in lithium-ion batteries, highlight its potential to contribute to advancements in energy storage technologies. The experimental protocols and data provided in this guide are intended to facilitate the effective and safe use of **1,4-Dimethoxybutane** in the laboratory, encouraging further exploration of its properties and applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butane, 1,4-dimethoxy- [webbook.nist.gov]
- 2. 1,4-Dimethoxybutane | High-Purity Reagent | RUO [benchchem.com]
- 3. 1,4-Dimethoxybutane | C₆H₁₄O₂ | CID 518727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,4-DIMETHOXYBUTANE | lookchem [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Research Applications of 1,4-Dimethoxybutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078858#potential-research-applications-of-1-4-dimethoxybutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com